

In-Depth Technical Guide: 4-Acetaminophen Sulfate-d4

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Compound of Interest

Compound Name: 4-Acetaminophen sulfate-d4

Cat. No.: B12364220

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Acetaminophen sulfate-d4**, a deuterated analog of a major acetaminophen metabolite. This stable isotope-labeled compound is a critical internal standard for the accurate quantification of acetaminophen sulfate in various biological matrices, playing a vital role in pharmacokinetic and drug metabolism studies.

Core Molecular Data

The incorporation of four deuterium atoms into the 4-Acetaminophen sulfate structure results in a precise mass shift, facilitating its use in mass spectrometry-based bioanalysis. The key quantitative data for **4-Acetaminophen sulfate-d4** and its related compounds are summarized below for direct comparison.

Property	Acetaminophen	Acetaminophen-d4	4-Acetaminophen Sulfate	4-Acetaminophen Sulfate-d4
Molecular Formula	C ₈ H ₉ NO ₂	C ₈ H ₅ D ₄ NO ₂	C ₈ H ₉ NO ₅ S	C ₈ H ₅ D ₄ NO ₅ S
Molecular Weight (g/mol)	151.16	155.2	231.23[1]	238.28[2]
Monoisotopic Mass (g/mol)	151.0633	155.0884	231.0201	235.0453
Systematic Name	N-(4-hydroxyphenyl)acetamide	N-(4-hydroxyphenyl-2,3,5,6-d ₄)-acetamide[3]	(4-acetamidophenyl) hydrogen sulfate[1]	N-(4-sulfonatophenyl)acetamide-2,2,3,3-d ₄ [2]
CAS Number	103-90-2	64315-36-2[3]	10066-90-7[1]	Not Available

Mass Spectrometry

In mass spectrometry, **4-Acetaminophen sulfate-d4** is typically analyzed in positive electrospray ionization (ESI) mode. The protonated molecule [M+H]⁺ serves as the precursor ion for multiple reaction monitoring (MRM).

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Use
Acetaminophen	152.1	110.0	Quantifier[4][5]
Acetaminophen-d4	156.1	114.1	Quantifier[4][5]
4-Acetaminophen sulfate-d4	238.1	114.2 (C ₄ D ₄ H ₂ O ⁺), 80.0 (SO ₃ ⁻)	Quantifier[2]

Experimental Protocols

The synthesis of **4-Acetaminophen sulfate-d4** is a multi-step process involving deuteration, acetylation, and sulfation, followed by rigorous purification.

Synthesis of 4-Acetaminophen-d4

A common method for the synthesis of the precursor, 4-Acetaminophen-d4, involves the acetylation of 4-aminophenol. To introduce the deuterium labels onto the phenyl ring, a deuterated starting material is used.

- Acetylation of 4-aminophenol-d4: 4-aminophenol-d4 is reacted with acetic anhydride. The amine group of 4-aminophenol-d4 attacks the electrophilic carbonyl carbon of acetic anhydride, leading to the formation of an amide bond and acetaminophen-d4. Acetic acid is generated as a byproduct.[\[6\]](#)

Sulfation to Yield 4-Acetaminophen Sulfate-d4

The final step is the sulfation of 4-Acetaminophen-d4.

- Enzymatic Sulfation: This is often carried out using the enzyme sulfotransferase (SULT) and a sulfate donor such as 3'-phosphoadenosine-5'-phosphosulfate (PAPS). The reaction involves the transfer of a sulfonate group from PAPS to the hydroxyl group of 4-Acetaminophen-d4.

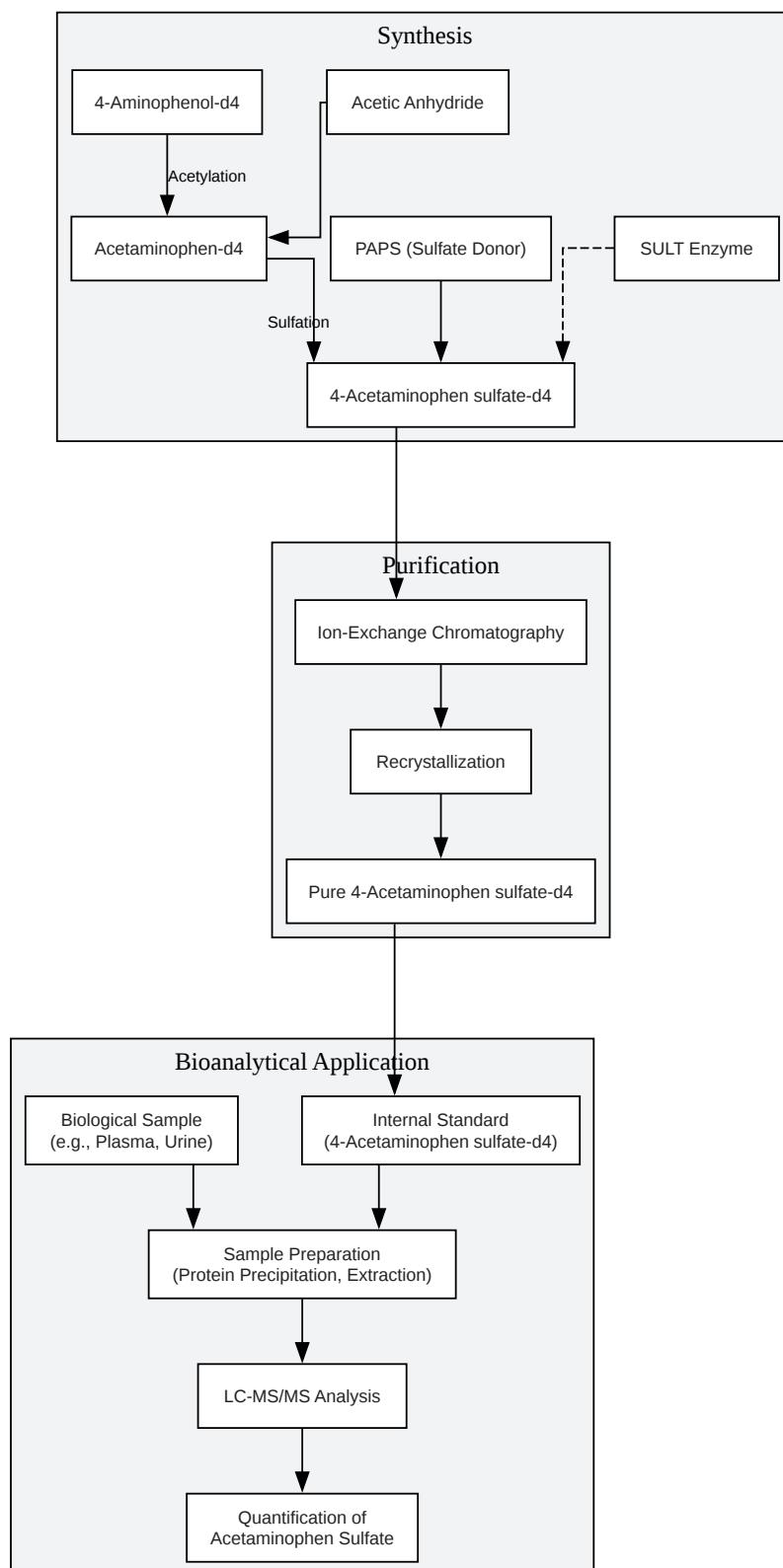
Purification

Post-synthesis, purification is crucial to ensure high isotopic and chemical purity.

- Ion-Exchange Chromatography: The crude product is subjected to ion-exchange chromatography to separate the desired sulfated compound from unreacted starting materials and byproducts.[\[2\]](#)
- Recrystallization: Further purification can be achieved by recrystallization from an appropriate solvent system to yield a highly pure crystalline solid.[\[2\]\[6\]](#)

Synthesis and Bioanalytical Workflow

The following diagram illustrates the general workflow from the synthesis of **4-Acetaminophen sulfate-d4** to its application as an internal standard in bioanalytical methods.

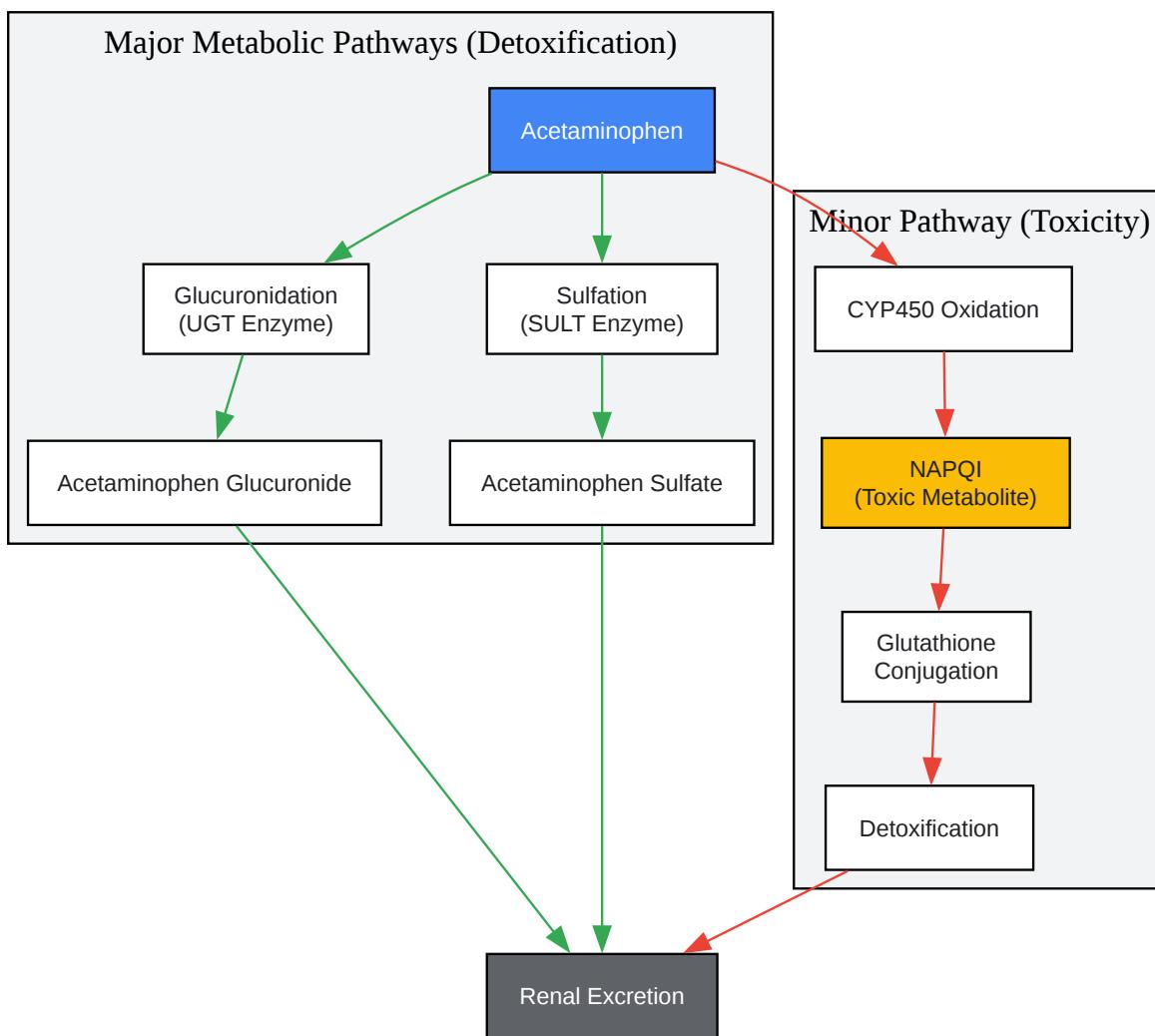


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Caption: Synthesis and application workflow for **4-Acetaminophen sulfate-d4**.

Signaling Pathway Context: Acetaminophen Metabolism

Acetaminophen is primarily metabolized in the liver through glucuronidation and sulfation. The sulfation pathway, where 4-Acetaminophen sulfate is formed, is a critical route for its detoxification and elimination.



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Caption: Major and minor metabolic pathways of acetaminophen.

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